

Technical Assessment: 2,4-Dibromo-6-phenylphenol Endocrine Disruption Potential

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Compound of Interest

Compound Name: 2,4-Dibromo-6-phenylphenol

CAS No.: 55815-20-8

Cat. No.: B3353663

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Executive Summary

2,4-Dibromo-6-phenylphenol (CAS: 55815-20-8) is a halogenated derivative of the fungicide ortho-phenylphenol (OPP). It emerges primarily as a disinfection byproduct (DBP) in water treatment systems where OPP residues encounter oxidizing agents (chlorine, peracetic acid) in the presence of bromide ions.

While direct toxicological data for this specific congener is less abundant than for its parent compound or simpler bromophenols (e.g., 2,4,6-tribromophenol), Structural Activity Relationship (SAR) analysis and recent DBP studies identify it as a high-priority candidate for endocrine disruption. Its structural pharmacophore—a phenolic ring substituted with halogens and a bulky phenyl group—strongly predicts interference with thyroid hormone transport (Transthyretin binding) and nuclear receptor signaling (ER/AR modulation).

This guide provides a technical framework for evaluating the endocrine disrupting potential of **2,4-Dibromo-6-phenylphenol**, bridging established DBP toxicology with predictive mechanistic pathways.

Part 1: Chemical Identity & Formation Kinetics

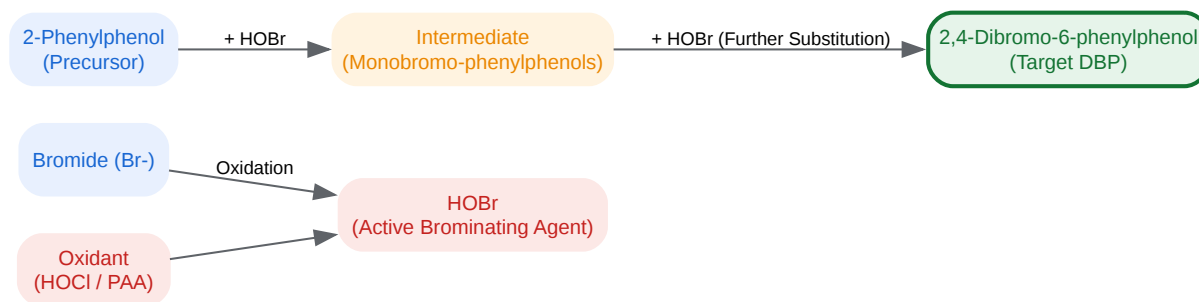
Physicochemical Profile

The addition of two bromine atoms to the 2-phenylphenol scaffold significantly alters its lipophilicity and electronic properties, enhancing its ability to cross biological membranes and interact with hydrophobic ligand-binding domains of nuclear receptors.

Property	Value / Description	Relevance to Endocrine Disruption
CAS Number	55815-20-8	Unique identifier for regulatory tracking.
IUPAC Name	4,6-dibromo-2-phenylphenol	Defines substitution pattern (Br at 4,6; Phenyl at 2). [1]
Molecular Formula	C ₁₂ H ₈ Br ₂ O	Halogenated aromatic hydrocarbon.
Lipophilicity (LogP)	~4.5 - 5.0 (Predicted)	High bioaccumulation potential; facilitates binding to hydrophobic pockets of TTR and ER.
Precursor	2-Phenylphenol (OPP)	Widely used agricultural fungicide and surface disinfectant.
Formation Context	Water Chlorination/Ozonation	Formed via electrophilic aromatic substitution when Br ⁻ is present during oxidation.

Formation Pathway

Understanding the genesis of this compound is critical for exposure assessment. In wastewater or drinking water containing bromide (Br⁻), oxidants like hypochlorous acid (HOCl) or peracetic acid oxidize Br⁻ to hypobromous acid (HOBr). HOBr is a potent brominating agent that reacts with OPP.



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Figure 1: Formation pathway of **2,4-Dibromo-6-phenylphenol** in aqueous environments containing bromide and oxidants.

Part 2: Mechanisms of Endocrine Disruption (MOA)

Based on the structural homology with 2,4,6-tribromophenol (TBP) and polybrominated diphenyl ethers (PBDEs), **2,4-Dibromo-6-phenylphenol** is predicted to act via three primary Modes of Action (MOA).

Thyroid Hormone Transport Disruption (High Confidence)

The most critical concern for brominated phenols is their ability to displace Thyroxine (T4) from Transthyretin (TTR).

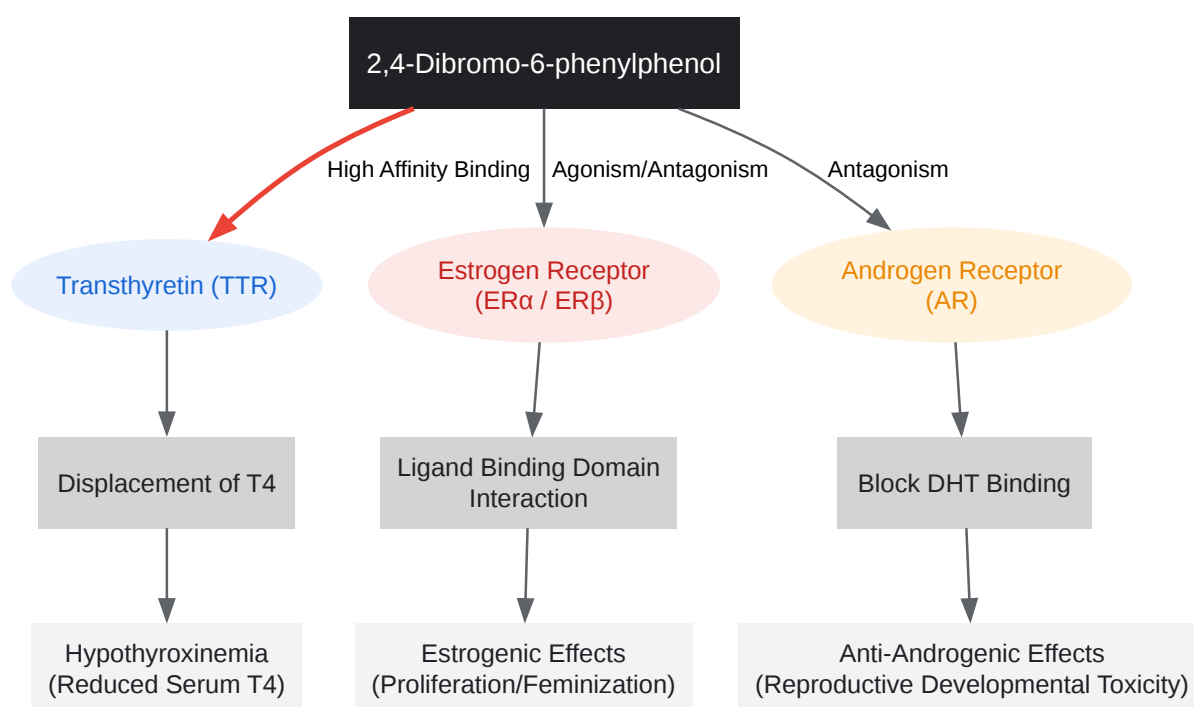
- Mechanism: TTR has two funnel-shaped thyroxine-binding channels. The binding pockets are hydrophobic and contain halogen-binding pockets (HBPs).
- Structural Fit: The phenol group mimics the outer ring of T4. The bromine atoms at the 4 and 6 positions (relative to OH) occupy the HBPs, while the phenyl ring provides hydrophobic bulk similar to the inner ring of T4.
- Consequence: Displacement of T4 leads to reduced circulating T4 levels (hypothyroxinemia) and potential delivery of the toxicant to the brain or placenta.

Estrogen Receptor (ER) Modulation (Moderate Confidence)

- Mechanism: Halogenated phenols can act as xenoestrogens. The phenolic hydroxyl group forms hydrogen bonds with Glu353 and Arg394 in the ER ligand-binding domain (LBD).
- Activity: Likely ER Agonist or Partial Agonist. The bulky phenyl group may induce conformational changes in Helix 12, potentially leading to weak agonism or antagonism depending on the specific tissue context (SERM-like activity).

Androgen Receptor (AR) Antagonism (Moderate Confidence)

- Mechanism: Many brominated aromatics (e.g., TBP, brominated bisphenols) act as AR antagonists, preventing dihydrotestosterone (DHT) from binding.
- Consequence: Potential demasculinization or developmental defects in male reproductive tracts.



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Figure 2: Predicted Adverse Outcome Pathway (AOP) network for **2,4-Dibromo-6-phenylphenol**.

Part 3: Experimental Assessment Framework

To rigorously evaluate the endocrine disruption potential of this specific congener, a tiered testing strategy is required. This protocol prioritizes "self-validating" controls.

Phase 1: In Silico & Cell-Free Interaction (Screening)

Objective: Confirm molecular initiating events (MIE).

- Molecular Docking (TTR & ER α):
 - Protocol: Dock C12H8Br2O into the crystal structures of Human TTR (PDB: 1ICT) and ER α (PDB: 1GWR).
 - Metric: Calculate Binding Free Energy (ΔG) relative to native ligands (T4 and Estradiol).
- Fluorescence Displacement Assay (TTR):
 - Reagent: Fluorescent probe (e.g., ANS or FITC-T4).
 - Method: Titrate **2,4-Dibromo-6-phenylphenol** (0.1 nM – 10 μ M) into recombinant human TTR.
 - Validation: Loss of fluorescence polarization indicates displacement. Use T4 as positive control (IC₅₀ ~50 nM).

Phase 2: In Vitro Reporter Gene Assays (Mechanistic)

Objective: Assess cellular receptor activation/inhibition.

Assay	Cell Line	Protocol Summary	Key Endpoint
ER-CALUX	T47D-KBluc	Cells stably transfected with ERE-luciferase. Treat for 24h.	Luciferase Induction (Agonism) or Suppression of E2 (Antagonism).
AR-EcoScreen	CHO-K1 (hAR)	Co-treat with DHT (0.1 nM) + Test Compound.	Inhibition of Luciferase (Anti-androgenicity). [2]
H295R Steroidogenesis	H295R	Expose cells for 48h; measure hormone output via LC-MS/MS.	Altered T, E2, or Cortisol synthesis.

Phase 3: In Vivo Validation (Zebrafish Model)

Objective: Confirm physiological impact in a whole-organism system.

- Model: Danio rerio (Zebrafish) embryos (0–120 hpf).
- Exposure: Static renewal (0.1, 1.0, 10 µM).
- Endpoints:
 - Thyroid: Whole-body T4/T3 levels (ELISA/LC-MS) and tg (thyroglobulin) gene expression.
 - Estrogenic: Expression of cyp19a1b (Brain Aromatase) – a highly sensitive marker for ER activation in zebrafish.
 - Morphology: Pericardial edema, spinal curvature (signs of general toxicity/thyroid disruption).

Part 4: Risk Synthesis & References

Risk Assessment Summary

2,4-Dibromo-6-phenylphenol represents a "Trojan Horse" toxicant. It retains the bioactive phenol core of its parent (2-phenylphenol) but gains significant lipophilicity and specific affinity

for halogen-binding pockets on nuclear receptors and transport proteins due to bromination.

Key Recommendation for Researchers: Prioritize the TTR binding assay. If this molecule displaces T4 with high affinity (as predicted), it poses a risk for neurodevelopmental toxicity even if its direct receptor agonism is weak.

References

- Identification of Brominated DBPs
 - Title: Transformation of bromide and formation of brominated disinfection byproducts in peracetic acid oxidation of phenol.[1][3]
 - Source: Chemosphere (2021).[3]
 - URL:[[Link](#)]
- Toxicity of Bromophenols
 - Title: Acute Toxicities of Bromophenols to Alga and Daphnia: Compar
 - Source: BioMed Research Intern
 - URL:[[Link](#)]
- Mechanism of TTR Binding
 - Title: Potent competitive interactions of some brominated flame retardants and related compounds with human transthyretin in vitro.
 - Source: Toxicological Sciences (2000).
 - URL:[[Link](#)]
- Endocrine Profiling of Phenolic DBPs
 - Title: Endocrine-Disrupting Effects of Disinfection Byproducts.
 - Source: Encyclopedia (MDPI).
 - URL:[[Link](#)]
- Chemical Identity

- Title: **2,4-Dibromo-6-phenylphenol** (CAS 55815-20-8) Entry.[4][5][6]
- Source: ChemicalBook / GuideChem.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Endocrine disruption effects of 2,2',4,4',6-pentabromodiphenylether (BDE100) in reporter gene assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Transformation of bromide and formation of brominated disinfection byproducts in peracetic acid oxidation of phenol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. 2,4-DIBROMO-6-PHENYLPHENOL CAS#: 55815-20-8 [m.chemicalbook.com]
- 6. 2,4-dibromo-6-phenylphenol [stenutz.eu]
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